

Essential Safety and Handling Guide for Dicyclohexylcarbodiimide (DCC)

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Compound of Interest

Compound Name: Dicyclohexylcarbodiimide

Cat. No.: B1669883

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and operational procedures for the handling and disposal of **Dicyclohexylcarbodiimide (DCC)**, a potent chemical reagent. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risks associated with the use of DCC.

Dicyclohexylcarbodiimide is a powerful dehydrating agent widely used in organic synthesis, particularly for the formation of amide and ester bonds in peptide and small molecule synthesis.^{[1][2]} However, it poses significant health risks, including being a strong skin sensitizer, corrosive, and capable of causing severe eye damage.^{[1][3]} This document outlines the necessary personal protective equipment (PPE), step-by-step handling procedures, and disposal plans to ensure the safe utilization of DCC in a laboratory setting.

Hazard Summary and Personal Protective Equipment (PPE)

DCC is classified as highly toxic and corrosive.^{[3][4]} It can cause severe skin irritation, allergic reactions, and serious eye damage.^[4] Inhalation of DCC dust or vapors can irritate the respiratory tract.^{[3][4]} Therefore, stringent adherence to PPE protocols is mandatory.

Quantitative Safety Data for **Dicyclohexylcarbodiimide**

Parameter	Value	Reference
CAS Number	538-75-0	[1]
GHS Pictograms	GHS05 (Corrosive), GHS06 (Toxic), GHS07 (Exclamation mark)	[1]
Hazard Statements	H302 (Harmful if swallowed), H311 (Toxic in contact with skin), H317 (May cause an allergic skin reaction), H318 (Causes serious eye damage)	[1]
Signal Word	Danger	[1]
Melting Point	34-35 °C (93-95 °F)	
Boiling Point	122-124 °C (252-255 °F) at 8 hPa	

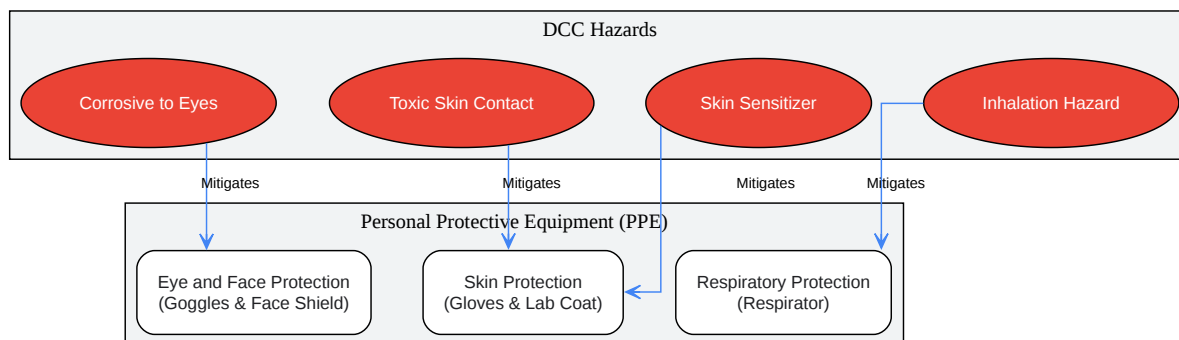
Recommended Personal Protective Equipment (PPE) for Handling DCC

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles and a full-face shield.[3]	Protects against splashes and dust, preventing severe eye irritation and damage.[3][4]
Skin Protection	Chemical-resistant gloves (e.g., PVC or other standard-tested gloves like EN 374, US F739).[3] A flame-resistant and impervious lab coat or protective clothing is also necessary.[4]	Prevents skin contact, which can cause irritation, sensitization, and toxic effects upon absorption.[1][3]
Respiratory Protection	A NIOSH-approved respirator with a particulate filter is recommended, especially when handling the solid form or if dust is generated.[3][5] In cases of exceeding exposure limits or experiencing irritation, a full-face respirator should be used.[4]	Protects against inhalation of harmful dust and vapors.[4]
Footwear	Closed-toe shoes, preferably safety footwear or rubber gumboots.[3]	Protects feet from spills.

Operational and Disposal Plans

A systematic approach to handling DCC, from preparation to disposal, is crucial for laboratory safety. The following workflow and protocols provide a step-by-step guide for researchers.

Logical Relationship of Necessary PPE for Handling Dicyclohexylcarbodiimide



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Caption: Logical relationship of PPE to mitigate DCC hazards.

Experimental Protocol: Amide Synthesis using DCC

This protocol details a general procedure for amide bond formation using DCC as a coupling agent.^{[1][4]}

Materials:

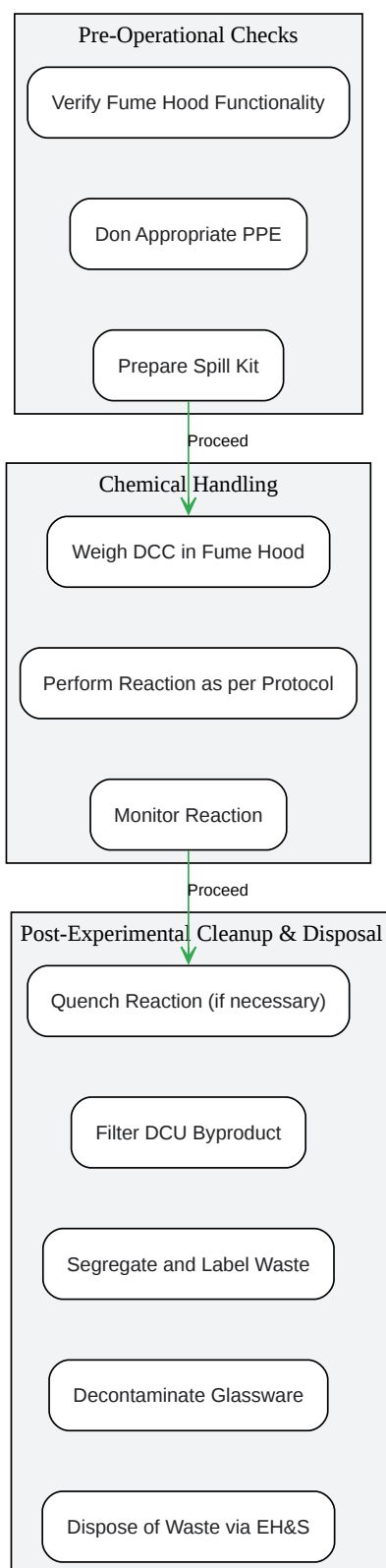
- Carboxylic acid
- Amine
- **Dicyclohexylcarbodiimide (DCC)**
- Anhydrous dichloromethane (DCM) or other suitable solvent
- (Optional) 4-(Dimethylamino)pyridine (DMAP) or 1-Hydroxybenzotriazole (HOBt)
- Stirring apparatus

- Ice bath
- Standard laboratory glassware

Procedure:

- Preparation: In a well-ventilated fume hood, dissolve one equivalent of the carboxylic acid and one equivalent of the amine in anhydrous DCM.^{[1][4]} If the nucleophile is an alcohol, add 0.1 equivalents of DMAP.^[1] For peptide coupling, HOBt is often added to suppress racemization.^[1]
- Cooling: Cool the stirred solution to 0 °C using an ice bath.^[4]
- DCC Addition: In a separate flask, dissolve 1.1 equivalents of DCC in a minimal amount of anhydrous DCM.^{[1][4]} Add the DCC solution dropwise to the cooled reaction mixture over 5-10 minutes.^[4]
- Reaction: Allow the reaction mixture to slowly warm to room temperature and stir until the reaction is complete.^[4] Monitor the reaction progress using an appropriate method like TLC or LC-MS.^[4]
- Workup:
 - The byproduct, dicyclohexylurea (DCU), is largely insoluble and will precipitate out of the solution.^[1] Filter the reaction mixture to remove the precipitated DCU.^[1]
 - Wash the filtrate sequentially with 0.1 M HCl, saturated aqueous NaHCO₃, and brine.^[4]
- Purification: Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate under reduced pressure to yield the crude product.^[4] If necessary, purify the product further using flash column chromatography.^[4]

Workflow for Safe Handling of Dicyclohexylcarbodiimide



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Caption: Step-by-step workflow for safe DCC handling.

Disposal Plan

Proper disposal of DCC and associated waste is critical to prevent environmental contamination and ensure safety.

- **Solid DCC Waste:** Collect any unused or expired DCC in its original container or a clearly labeled, sealed container.
- **Contaminated Materials:** All materials that have come into contact with DCC, including gloves, filter paper, and disposable labware, should be considered hazardous waste. Place these items in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** The filtrate from the reaction workup and any solvent used for cleaning should be collected in a labeled hazardous waste container. Do not pour DCC waste down the drain.
- **Dicyclohexylurea (DCU) Byproduct:** The filtered DCU byproduct should be treated as hazardous waste and disposed of in the solid waste container.
- **Final Disposal:** All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EH&S) department in accordance with local, state, and federal regulations.^[6]

By adhering to these stringent safety and handling protocols, researchers can effectively mitigate the risks associated with **Dicyclohexylcarbodiimide** and maintain a safe laboratory environment. Always consult the Safety Data Sheet (SDS) for DCC before use.^[4]

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